

In-Depth Technical Guide to the Chemical Properties of Antimony(V) Phosphate

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Compound of Interest

Compound Name: Antimony(V) phosphate

Cat. No.: B040821

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Introduction

Antimony(V) phosphate, with the chemical formula SbPO_4 , is an inorganic compound that has garnered significant interest in materials science and environmental chemistry. Its unique structural and chemical properties make it a material of choice for applications such as ion exchange, catalysis, and as a component in specialty glasses. This technical guide provides a comprehensive overview of the core chemical properties of **Antimony(V) phosphate**, with a focus on quantitative data, experimental protocols, and the underlying chemical processes. While antimony compounds have historical applications in medicine, the focus of this guide is on the material science aspects of **Antimony(V) phosphate**.

Chemical and Physical Properties

Antimony(V) phosphate is a white, crystalline solid. It is known for its high thermal and chemical stability, particularly in acidic and neutral environments, which underpins its utility in various applications.^[1]

Structure and Crystallography

Antimony(V) phosphate crystallizes in a monoclinic system. The detailed crystallographic data are summarized in the table below.

| Property | Value |
|---------------------------------|--|
| Crystal System | Monoclinic |
| Space Group | C2/c |
| Unit Cell Dimensions | $a = 6.791 \text{ \AA}$, $b = 8.033 \text{ \AA}$, $c = 7.046 \text{ \AA}$, $\beta = 115.90^\circ$ |
| Formula Units per Unit Cell (Z) | 4 |

Source: Wikipedia

Solubility and Hydrolysis

Antimony(V) phosphate is generally considered to be insoluble in water. However, a specific solubility product constant (K_{sp}) is not readily available in the published literature. Its low solubility is a key attribute for its application as a stable ion exchange material. The compound may undergo slow hydrolysis in aqueous media, the extent of which is dependent on pH and temperature.

Thermal Stability

Antimony(V) phosphate exhibits good thermal stability. Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) have been employed to study its behavior at elevated temperatures. It is reported to be stable up to high temperatures, eventually decomposing at 1218 K (945 °C) by losing oxygen to form Antimony(III) phosphate (SbPO_4).

| Thermal Property | Value |
|---------------------------|-----------------|
| Decomposition Temperature | 1218 K (945 °C) |

Source: Wikipedia

Experimental Protocols

Synthesis of Antimony(V) Phosphate

A common method for the synthesis of **Antimony(V) phosphate** involves the reaction of hydrated antimony(V) oxide with a phosphate source, such as ammonium dihydrogen phosphate.

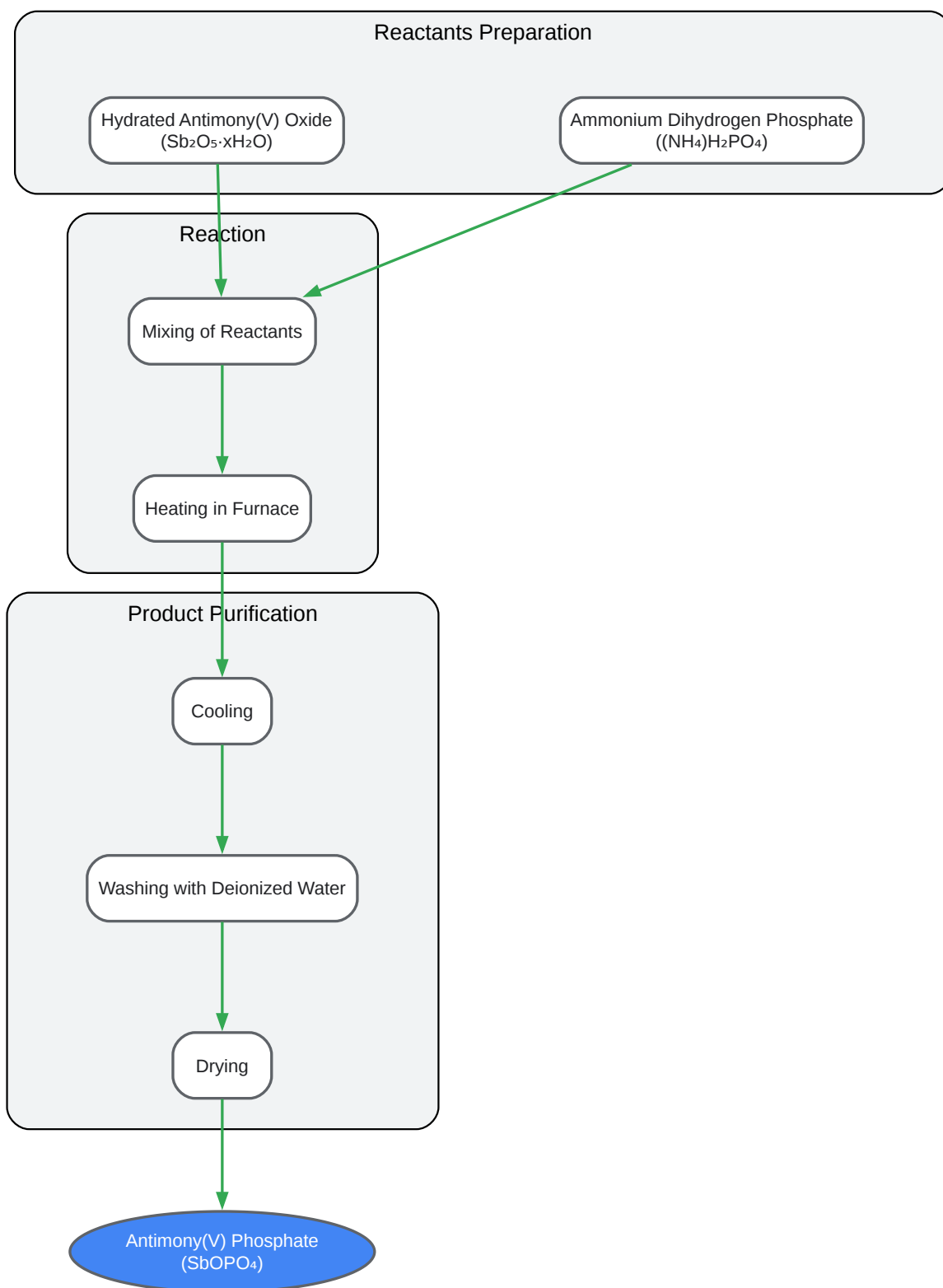
Materials:

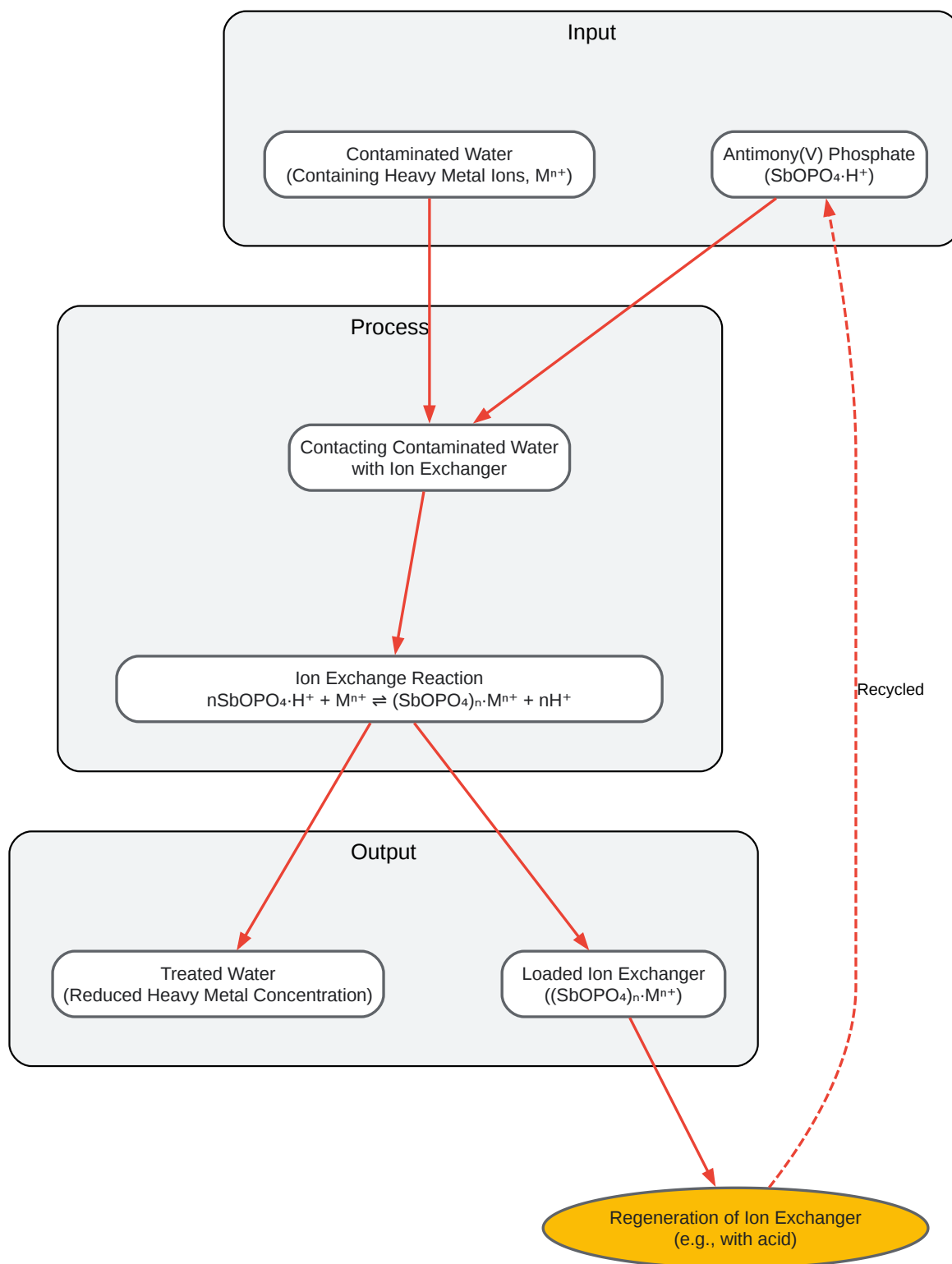
- Hydrated Antimony(V) oxide ($\text{Sb}_2\text{O}_5 \cdot x\text{H}_2\text{O}$)
- Ammonium dihydrogen phosphate ($(\text{NH}_4)\text{H}_2\text{PO}_4$)
- Deionized water
- Furnace
- Crucible

Procedure:

- A stoichiometric mixture of hydrated antimony(V) oxide and ammonium dihydrogen phosphate is prepared.
- The reactants are thoroughly mixed in a crucible.
- The mixture is heated in a furnace at a controlled temperature. While the exact temperature profile can vary, heating to several hundred degrees Celsius is typical to initiate the reaction and drive off water and ammonia.
- The resulting solid is cooled, washed with deionized water to remove any unreacted starting materials or soluble byproducts, and then dried.

Below is a graphical representation of the synthesis workflow.





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References

- 1. Synthesis, characterization, and ion exchange behavior of antimony(V) phosphate: selective adsorption of cadmium and mercury on its column - PubMed [pubmed.ncbi.nlm.nih.gov]
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